

A Technical Guide to Ammonium Phenolate: Properties, Analysis, and Biological Potential

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Compound of Interest

Compound Name: Ammonium phenolate

Cat. No.: B10825881

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ammonium phenolate**, a chemical compound with relevance in various scientific domains. While **ammonium phenolate** itself is a fundamental organic salt, this document extends to related, more complex molecules that incorporate the ammonium and phenolate moieties, reflecting the current landscape of research and development. This guide covers the core properties of **ammonium phenolate**, detailed analytical methodologies, and insights into the biological activities of structurally related compounds, offering a valuable resource for professionals in drug discovery and chemical research.

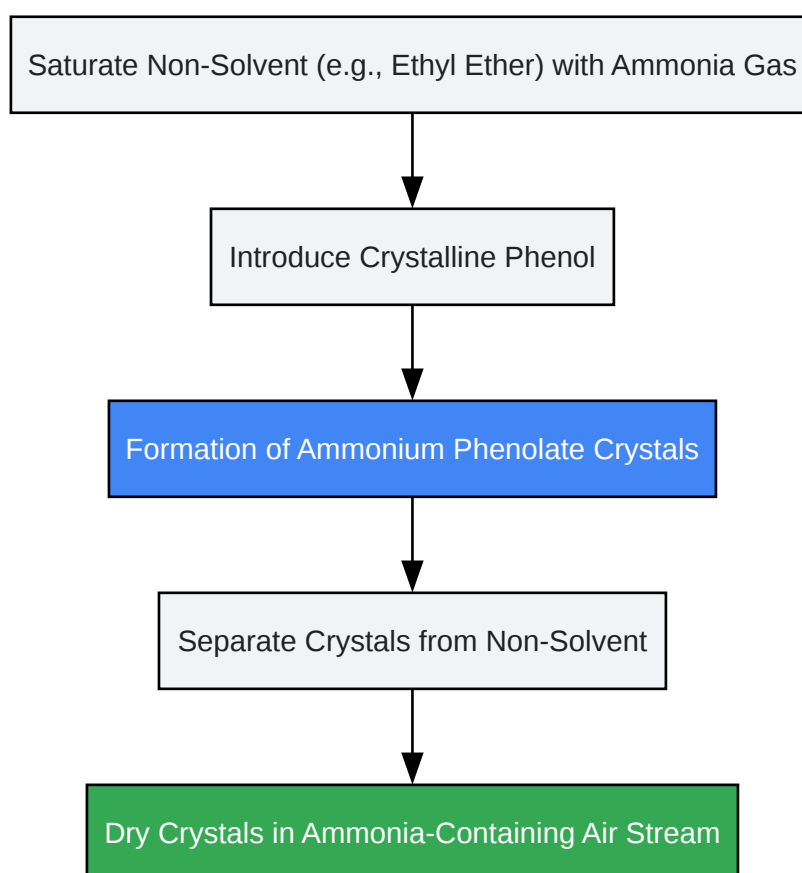
Core Compound Identification

Property	Value	Citation(s)
Chemical Name	Ammonium Phenolate	[1]
CAS Number	5973-17-1	[2]
Molecular Formula	C ₆ H ₉ NO	[2]
Molecular Weight	111.14 g/mol	[2]
Synonyms	Phenol, ammonium salt; Azanium phenoxide	[3]

Synthesis and Production

A patented method for the production of **ammonium phenolate** involves the saturation of a non-solvent, such as ethyl ether, with ammonia gas at room temperature. Crystalline phenol is then introduced into this solution, leading to the formation of **ammonium phenolate** crystals of a similar size to the initial phenol crystals. The resulting product is hygroscopic and requires drying in a warm, dry air stream that contains dry ammonia gas.^[4]

A generalized workflow for this synthesis is depicted below.



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A generalized workflow for the synthesis of **ammonium phenolate**.

Analytical Protocols: The Phenate Method for Ammonium Determination

The phenate method, also known as the indophenol blue method, is a common and sensitive spectrophotometric technique for the quantitative determination of ammonium ($\text{NH}_4^+\text{-N}$).^{[5][6]} This method is based on the reaction of ammonia with phenate (phenoxide) in an alkaline solution in the presence of an oxidizing agent, such as hypochlorite, to form a stable blue-colored indophenol dye. The intensity of the blue color, measured spectrophotometrically, is directly proportional to the ammonium concentration.^[5]

Experimental Protocol

Reagents:^[5]

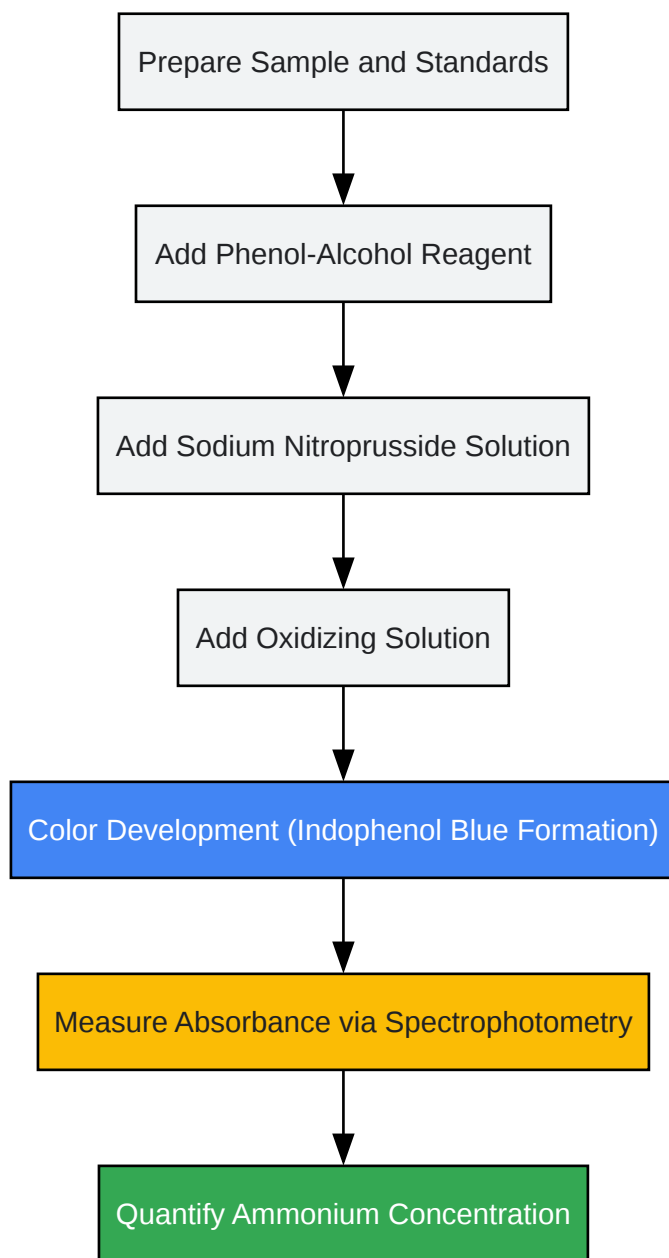
- Phenol-alcohol reagent: Dissolve 10 g of phenol in 95% ethyl alcohol to a final volume of 100 ml. This reagent is toxic and should be handled with care.
- Sodium nitroprusside (nitroferricyanide): Dissolve 1 g of sodium nitroprusside in deionized water to a final volume of 200 ml. Store in a dark bottle for no more than one month. This reagent is also toxic.
- Alkaline complexing reagent: Dissolve 100 g of trisodium citrate and 5 g of sodium hydroxide in deionized water to a final volume of 500 ml.
- Sodium hypochlorite: Use a fresh commercial bleach solution.
- Oxidizing solution: Prepare fresh daily by adding 25 ml of sodium hypochlorite solution to 100 ml of the alkaline complexing reagent.

Procedure:^{[5][6]}

- To a 10 ml sample containing ammonium, add the prepared reagents in the following order, mixing after each addition: phenol-alcohol reagent, sodium nitroprusside solution, and the oxidizing solution.
- Allow the color to develop. This reaction can be accelerated by heating the solution to 35°C.
- Measure the absorbance of the solution at the appropriate wavelength for indophenol blue (typically around 640 nm) using a spectrophotometer.

- Prepare a calibration curve using standard solutions of known ammonium concentrations to determine the concentration in the sample.

The workflow for the phenate method is illustrated in the diagram below.



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Workflow for the phenate method of ammonium determination.

Biological Activity and Potential in Drug Development

While specific data on the biological activity of **ammonium phenolate** is limited, research on more complex molecules containing both phenolate and ammonium functional groups provides valuable insights into their potential therapeutic applications. These related compounds have demonstrated a range of biological activities, including antimicrobial, antioxidant, and anticancer effects.

Antimicrobial and Antioxidant Properties

A study on novel ammonium salts containing a sterically hindered phenolic fragment revealed significant antimicrobial and antioxidant activity.^{[7][8]} These "hybrid" compounds were synthesized and tested against a panel of bacteria and fungi.

Summary of Antimicrobial Activity of Related Ammonium Salts:^{[7][8]}

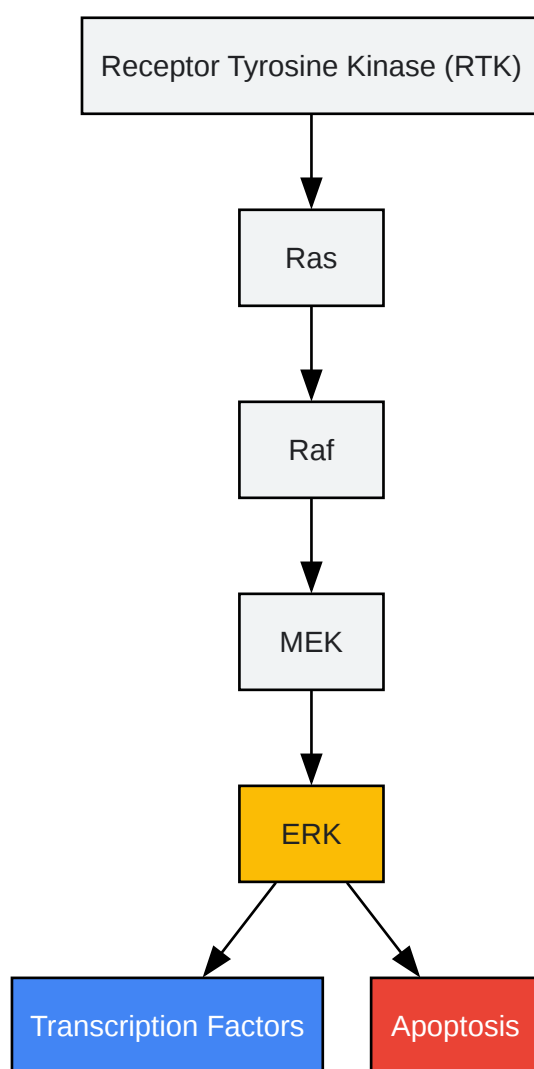
Organism	Type	Activity Range (μM)
Staphylococcus aureus	Gram-positive bacteria	0.70 - 442
Bacillus cereus	Gram-positive bacteria	0.70 - 442
Escherichia coli	Gram-negative bacteria	0.70 - 442
Pseudomonas aeruginosa	Gram-negative bacteria	0.70 - 442
Aspergillus niger	Fungi	0.70 - 442
Trichophyton mentagrophytes	Fungi	0.70 - 442
Candida albicans	Fungi	0.70 - 442

The study found that phosphorylated sterically hindered phenols with an ammonium fragment were more active against Gram-positive bacteria, while their phosphorus-free counterparts showed higher activity against Gram-negative bacteria and fungi.^[7] The most active compounds also exhibited antioxidant properties and low cytotoxicity towards human cell lines.^[7]

Anticancer Potential and Signaling Pathways

Research into bis(phenolato) amine titanium(IV) complexes has indicated potential anticancer activity.[9] Proteomic pathway analysis of cells treated with these complexes suggests the induction of apoptosis. This process may be mediated through the MAPK/ERK signaling pathway, a crucial cascade in cell proliferation, differentiation, and survival.[9] The study also pointed to a reduction in the expression of anti-apoptotic proteins Bcl-2 and Mcl-1.[9]

The generalized MAPK/ERK signaling pathway is depicted below.



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A simplified representation of the MAPK/ERK signaling pathway.

Toxicological Profile

The safety profile of **ammonium phenolate** is an important consideration for its handling and potential applications.

GHS Hazard Statements for **Ammonium Phenolate**:[\[3\]](#)

Code	Statement
H301	Toxic if swallowed
H312	Harmful in contact with skin

Precautions for safe handling include working in a well-ventilated area, wearing suitable protective clothing to avoid skin and eye contact, and preventing the formation of dust and aerosols.[\[3\]](#)

For the parent compound, phenol, there is a high level of concern for developmental and reproductive toxicity based on animal studies.[\[10\]](#) Prenatal exposure to phenol has been associated with reduced fetal weight and viability.[\[10\]](#)

Conclusion

Ammonium phenolate is a foundational chemical with a well-defined identity and methods for its synthesis and analysis. While direct research into its advanced biological applications is not extensive, the broader class of compounds containing both ammonium and phenolate moieties shows significant promise in areas such as antimicrobial and anticancer therapy. The insights from these related, more complex structures provide a strong rationale for further investigation into the potential of tailored **ammonium phenolate** derivatives in drug design and development. The experimental protocols and data presented in this guide offer a solid starting point for researchers and scientists in this field.

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